

Health and Safety Precautions for 3-Amino-5-methylpyrazole: A Technical Guide

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Compound of Interest

Compound Name: 3-Amino-5-methylpyrazole

Cat. No.: B016524

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive health and safety information for the handling of **3-Amino-5-methylpyrazole** (CAS No: 31230-17-8). The following sections detail the hazardous properties of this compound, recommended handling procedures, and emergency protocols to ensure a safe laboratory environment.

Hazard Identification and Classification

3-Amino-5-methylpyrazole is classified as a hazardous substance.^[1] The primary routes of exposure are inhalation, skin contact, and eye contact. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals categorizes this compound as follows:

- Skin Corrosion/Irritation: Category 2^{[1][2]}
- Serious Eye Damage/Eye Irritation: Category 2^{[1][2]}
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)^{[1][2]}

Signal Word: Warning^{[1][2]}

Hazard Statements:

- H315: Causes skin irritation.^{[2][3]}

- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2][3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Amino-5-methylpyrazole** is provided in the table below. This information is crucial for safe handling and storage.

Property	Value
Appearance	Light yellow solidified mass or fragments; White or Colorless to Light orange to Yellow powder to lump to clear liquid[4][5]
Molecular Formula	C4H7N3[4]
Molecular Weight	97.12 g/mol [6]
Melting Point	45-47 °C (lit.)[4][6]
Boiling Point	213 °C at 19 hPa (lit.)[4]
Flash Point	113 °C (closed cup)[4][6]
Solubility	Soluble in Dichloromethane and Methanol[4][5]

Exposure Controls and Personal Protection

Due to the hazardous nature of **3-Amino-5-methylpyrazole**, stringent exposure controls and the use of appropriate personal protective equipment (PPE) are mandatory.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]

Personal Protective Equipment (PPE)

The following PPE is required when handling **3-Amino-5-methylpyrazole**:

PPE Type	Specifications
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards. [1] [4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. [4] Impervious clothing may be required for larger quantities. [2]
Respiratory Protection	For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. [4]

Safe Handling and Storage Protocols

Adherence to strict protocols for handling and storage is essential to minimize risk.

Handling Protocol

- **Preparation:** Before handling, ensure all necessary PPE is correctly worn and that the work area is clean and uncluttered.
- **Dispensing:** Avoid the formation of dust and aerosols.[\[4\]](#) If the compound is a solid, handle it in a way that minimizes dust generation.
- **Contact Avoidance:** Avoid contact with skin and eyes.[\[4\]](#) Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- **Post-Handling:** Wash hands thoroughly after handling.[\[1\]](#)

Storage Protocol

- Store in a cool, dry, and well-ventilated place.[\[4\]](#)
- Keep the container tightly closed.[\[4\]](#)
- Store locked up.[\[4\]](#)
- Incompatible Materials: Avoid storage with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[\[1\]](#)

Emergency Procedures

In the event of an emergency, follow these procedures promptly.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. [4]
Skin Contact	Wash off with soap and plenty of water. Consult a physician. [4]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [4]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician. [4]

Accidental Release Measures

- Evacuation: Evacuate personnel to a safe area.[\[4\]](#)
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[4\]](#)
- Cleanup: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[\[4\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Hazardous Combustion Products: May include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[1]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.[2]

Toxicological and Ecological Information

Toxicological Information

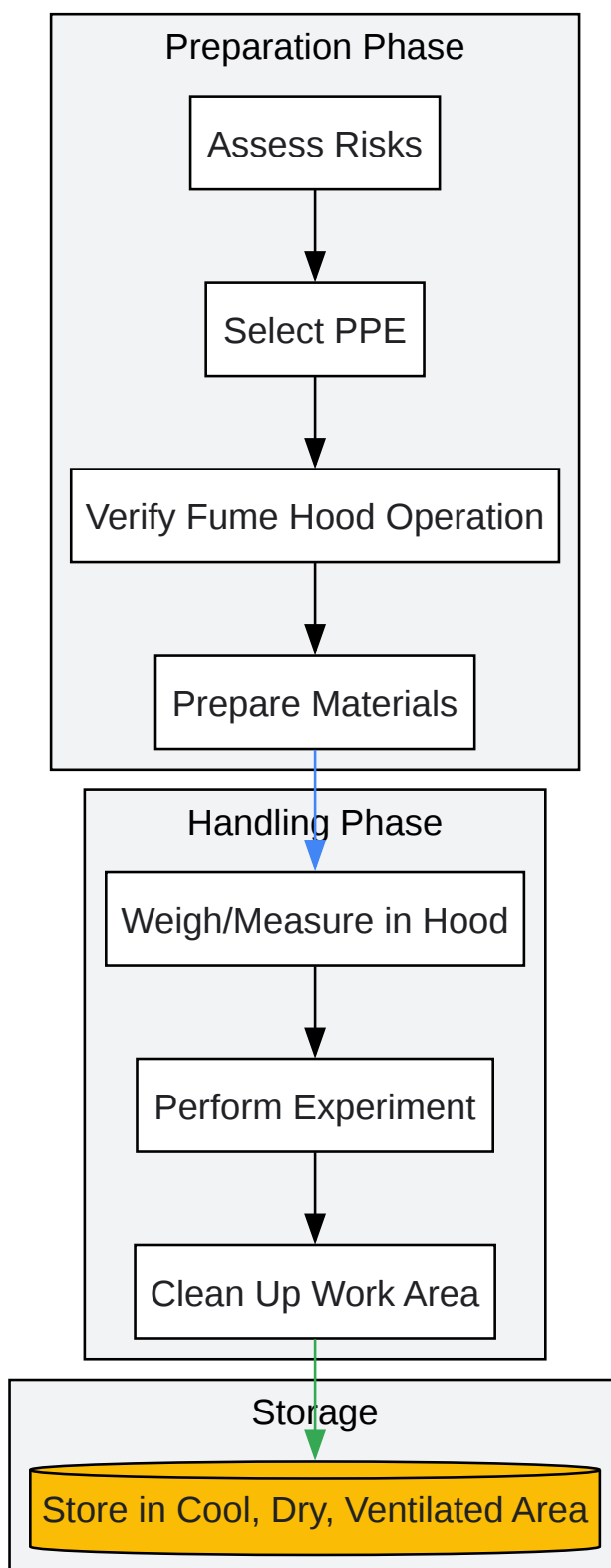
There is a lack of comprehensive quantitative toxicological data for **3-Amino-5-methylpyrazole**. Safety data sheets consistently report "No data available" for acute toxicity (LD₅₀/LC₅₀), skin corrosion/irritation, serious eye damage/eye irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity.[4]

Ecological Information

Similarly, there is no available data on the ecotoxicity of this compound.[2] It is advised to prevent its release into the environment.[4]

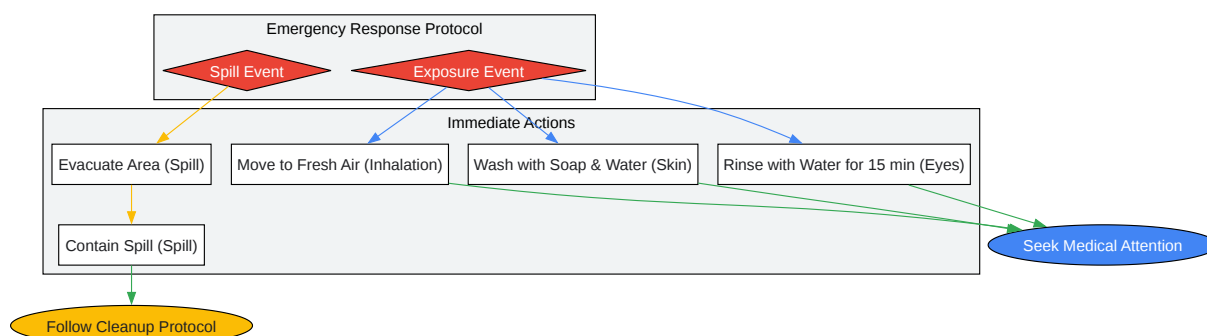
Visualized Workflows

The following diagrams illustrate the key safety and handling workflows for **3-Amino-5-methylpyrazole**.



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Caption: General experimental workflow for handling **3-Amino-5-methylpyrazole**.



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Caption: Logical flow for emergency response to exposure or spill events.

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References

- 1. fishersci.com [fishersci.com]
- 2. echemi.com [echemi.com]
- 3. 3-氨基-5-甲基吡唑 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 3-Amino-5-methylpyrazole - Safety Data Sheet [chemicalbook.com]
- 5. Kemphar International - 3-Amino-5-Methyl Pyrazole [kemphar.com]

- 6. Current occupational exposure limits for Ontario workplaces under Regulation 833 | [ontario.ca](https://www.ontario.ca) [[ontario.ca](https://www.ontario.ca)]
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